

# Proper Disposal of Hippuric Acid-15N: A Step-by-Step Guide

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## Compound of Interest

Compound Name: Hippuric acid-15N

Cat. No.: B12422089

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The proper disposal of **Hippuric acid-15N** is dictated by its chemical properties rather than its isotopic label. As 15N is a stable, non-radioactive isotope, no radiological precautions are necessary. However, Hippuric acid itself is classified as a hazardous substance, requiring adherence to specific disposal protocols to ensure laboratory safety and environmental protection. This guide provides essential information and a procedural plan for the safe and compliant disposal of **Hippuric acid-15N**.

## Immediate Safety and Handling

Before handling **Hippuric acid-15N**, it is crucial to be aware of its hazards. The compound is harmful if swallowed, causes skin irritation, and can lead to serious eye damage. It may also cause respiratory irritation. Therefore, appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times. All handling of the solid material should be performed in a well-ventilated area, preferably within a fume hood, to avoid inhalation of dust particles.

## Quantitative Data Summary

For quick reference, the key quantitative properties of Hippuric acid are summarized in the table below.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO <sub>3</sub>
Molecular Weight	179.17 g/mol
Melting Point	187-191 °C
Decomposition Temperature	Approximately 240 °C
Water Solubility	Readily soluble in hot water

## Step-by-Step Disposal Protocol

The disposal of **Hippuric acid-15N** must comply with local, state, and federal regulations. The following is a general operational plan that should be adapted to meet the specific requirements of your institution and location.

### Step 1: Waste Identification and Segregation

- **Labeling:** Immediately label any container holding **Hippuric acid-15N** waste with its full chemical name ("**Hippuric acid-15N**") and appropriate hazard symbols (e.g., irritant, harmful).
- **Segregation:** Do not mix **Hippuric acid-15N** waste with other waste streams, especially general laboratory trash. It should be collected in a designated, properly labeled, and sealed waste container.

### Step 2: Waste Collection and Storage

- **Container:** Use a chemically resistant, leak-proof container for collecting the waste. Ensure the container is compatible with Hippuric acid.
- **Storage:** Store the sealed waste container in a designated, well-ventilated, and secure area away from incompatible materials, such as strong oxidizing agents.

### Step 3: Arrange for Professional Disposal

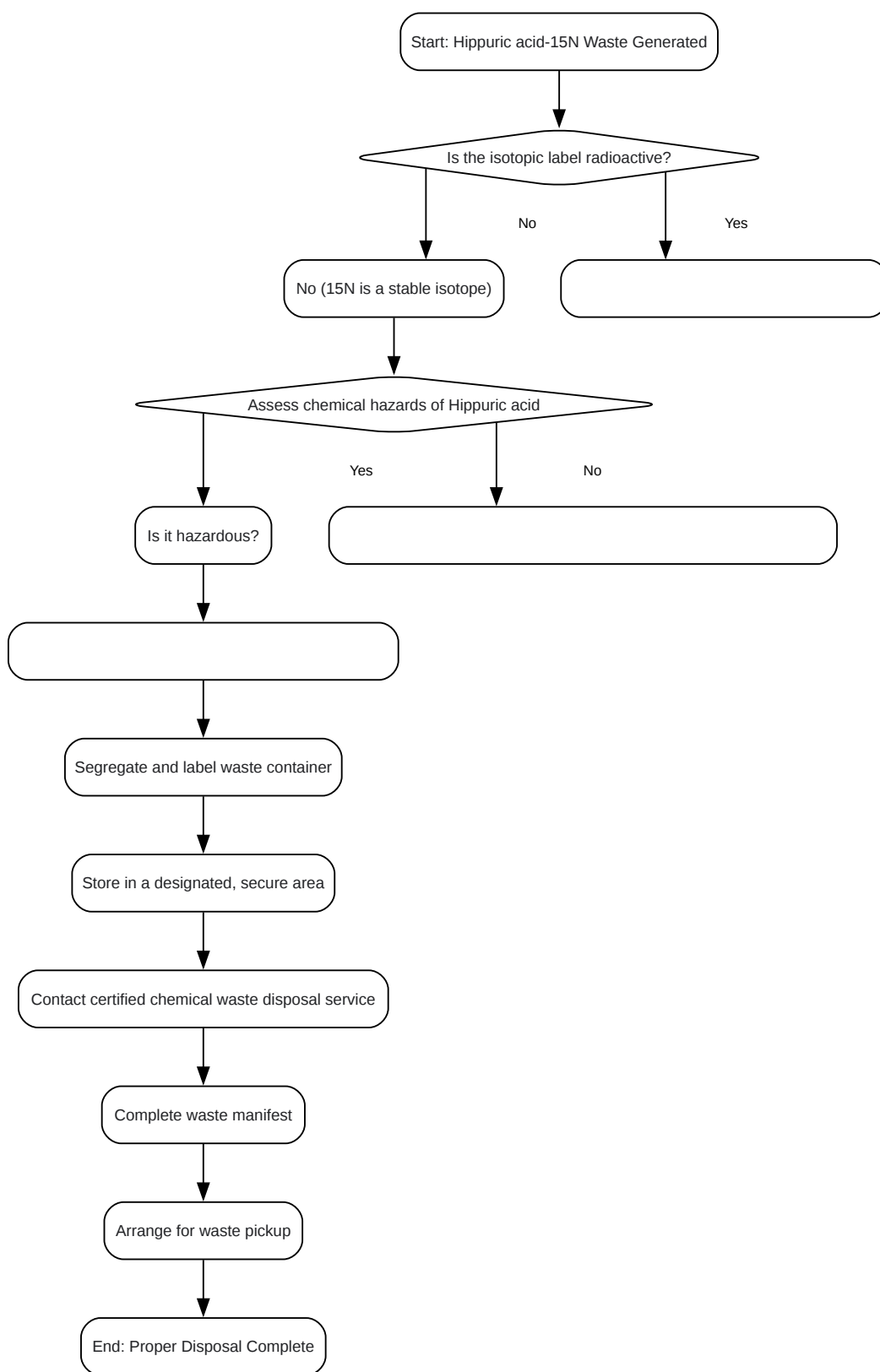
- **Contact EH&S:** Contact your institution's Environmental Health and Safety (EH&S) department or a certified chemical waste disposal company. Inform them of the specific chemical waste you need to dispose of.
- **Documentation:** Complete any required waste disposal forms or manifests provided by the disposal company or your institution. Accurately describe the waste, including its chemical name and any known hazards.
- **Pickup:** Schedule a pickup for the waste. Ensure that the waste is properly packaged and labeled according to the disposal company's guidelines before they arrive.

#### Step 4: Decontamination

- **Equipment:** Thoroughly decontaminate any equipment that has come into contact with **Hippuric acid-15N** using an appropriate solvent (e.g., hot water, ethanol).
- **Work Surfaces:** Clean and decontaminate all work surfaces where the compound was handled.
- **Disposal of Cleaning Materials:** Any materials used for decontamination (e.g., paper towels, wipes) that are contaminated with **Hippuric acid-15N** should be disposed of as hazardous waste along with the chemical itself.

## Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Hippuric acid-15N**.



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Caption: Decision workflow for the disposal of **Hippuric acid-15N**.

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